

Proper Disposal Procedures for B 220 (CAS No. 112228-65-6)

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Compound of Interest

Compound Name: B 220

Cat. No.: B054107

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the proper disposal of **B 220**, a chemical compound identified by the CAS number 112228-65-6.

Waste Management and Disposal Plan

The primary guideline for the disposal of **B 220** is to adhere to all applicable country, federal, state, and local regulations.^[1] Waste disposal should be conducted by a licensed waste disposal contractor.

Summary of Waste Management Best Practices

Category	Guideline	Source
Unused Product	Dispose of as hazardous waste in accordance with local, state, and federal regulations.	General SDS Best Practices
Contaminated Materials	Items such as personal protective equipment (PPE), absorbent materials, and empty containers that have come into contact with B 220 should be treated as hazardous waste and disposed of accordingly.	General SDS Best Practices
Spill Residue	Absorb spills with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal as hazardous waste.	General SDS Best Practices
Solutions	Aqueous or solvent-based solutions containing B 220 should be collected in designated, labeled waste containers and disposed of as hazardous chemical waste. Do not discharge into drains or sewer systems.	

Experimental Protocols for Disposal

While specific experimental protocols for the disposal of **B 220** are not publicly available, the following general procedures, based on safety data sheet recommendations for similar chemical compounds, should be followed.

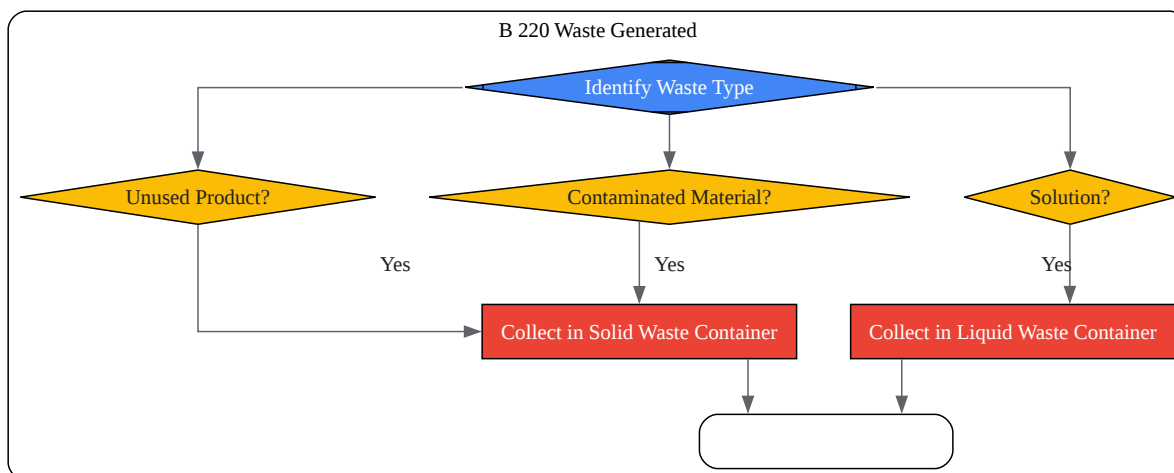
Step-by-Step Disposal Procedure:

- Waste Collection:

- Collect all waste materials containing **B 220** (solid, liquid, and contaminated articles) in designated, clearly labeled, and sealed containers.
- Ensure waste containers are compatible with the chemical properties of **B 220** to prevent reactions or degradation of the container.
- Waste Storage:
 - Store waste containers in a designated hazardous waste accumulation area.
 - This area should be well-ventilated, secure, and away from incompatible materials.
- Labeling:
 - Properly label all waste containers with "Hazardous Waste," the full chemical name (2,3-dimethyl-6-(2-dimethylaminoethyl)-6H-indolo[2,3-b]quinoxaline), CAS number (112228-65-6), and any other information required by your institution's environmental health and safety (EHS) department.
- Arrange for Pickup:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Provide them with accurate information about the waste composition and quantity.
- Record Keeping:
 - Maintain detailed records of the amount of **B 220** waste generated and its disposal date and method, in accordance with regulatory requirements.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **B 220**.



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Caption: Decision workflow for **B 220** waste disposal.

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References

- 1. [file.medchemexpress.com](https://www.medchemexpress.com) [file.medchemexpress.com]
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